Application Note: Low-Temperature ALD of Hafnium Silicate ( ) using TDEAS and Ozone

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Compound of Interest

Compound Name:	*Tetrakis(diethylamino)silane*
CAS No.:	*17048-10-1*
Cat. No.:	*B098692*

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for semiconductor and bio-sensor interface applications.

Executive Summary

This guide details the atomic layer deposition (ALD) of hafnium silicate (

), a high-k dielectric material, utilizing Tris(dimethylamino)silane (TDEAS) and Tetrakis(dimethylamido)hafnium (TDMAH).

While

is the standard for high-k gate dielectrics, its low crystallization temperature (

) leads to grain boundary leakage. Alloying with

(via TDEAS) increases the crystallization temperature and band offset, making

amorphous and thermally stable.

Target Audience Note: For professionals in drug development and bio-sensing,

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is critical for Ion-Sensitive Field-Effect Transistors (ISFETs). Its high chemical stability and near-Nernstian pH sensitivity make it an ideal passivation layer for sensing chips exposed to biological fluids.

Precursor Chemistry & Thermodynamics

Successful ternary ALD requires matching the thermal windows of two distinct metal precursors. We utilize an all-amide route to prevent halide contamination (e.g., Cl residues) and enable low-temperature processing (

).

The Silicon Source: TDEAS

- Chemical Name: Tris(dimethylamino)silane
- Formula:
- Properties:
  - Vapor Pressure: High (~4.5 Torr at

). No heating required for delivery.
  - Reactivity: Contains three amido ligands and one direct

    bond. The

    bond is highly reactive toward Ozone (

    ), facilitating low-temperature oxidation that water (

) cannot achieve efficiently.

The Hafnium Source: TDMAH[1][2][3][4]

- Chemical Name: Tetrakis(dimethylamido)hafnium
- Formula:
- Properties:

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- Vapor Pressure: Moderate. Requires heating to

  to generate sufficient flux.

- Thermal Stability: Decomposes

  . This sets the upper limit of our process window.

The Oxidant: Ozone ( )[3]

- Role: At low temperatures (

  ), water is often insufficient to remove bulky amine ligands, leading to porous, carbon-rich films. Ozone provides aggressive combustion-like ligand removal, densifying the film and lowering leakage current.

Experimental Configuration

Reactor Setup (Cross-Flow or Showerhead)

The following diagram illustrates the required gas line configuration to prevent CVD-like pre-reactions.

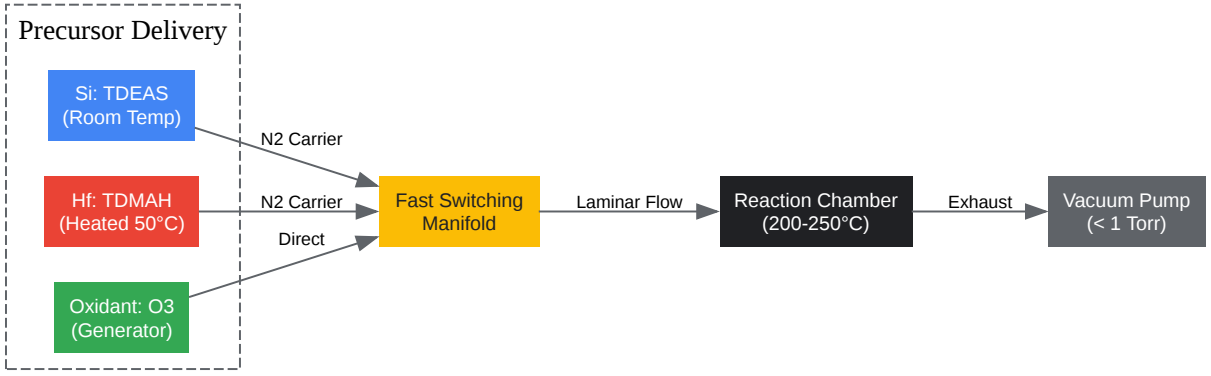

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Figure 1: Reactor schematic emphasizing separate delivery lines to the manifold to prevent gas-phase reactions.

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Process Protocol: The "Supercycle" Method

To deposit

, we do not co-inject precursors. Instead, we use a Supercycle approach, alternating between Hf-oxide and Si-oxide sub-cycles. The ratio of these cycles determines the stoichiometry (

).

Process Parameters

Parameter	Value	Notes
Substrate Temp	200°C - 250°C	<200°C: Porous film. >275°C: TDMAH decomposition.[1]
Reactor Pressure	1 - 3 Torr	Standard viscous flow regime.
Carrier Gas ( )	20 - 100 sccm	Depends on reactor geometry.
Ozone Concentration	150 - 200 g/Nm³	High concentration ensures complete ligand oxidation.

The Supercycle Algorithm

A typical recipe for

(common for gate stacks) uses a 3:1 or 4:1 ratio.

Step-by-Step Sequence:

- Stabilization: Heat substrate to 250°C; stabilize for 10 mins.
- Supercycle Start (Repeat N times):
  - Sub-Cycle A (Hafnium): Repeat

    times (e.g., 3)

    1. TDMAH Pulse: 0.5s (Saturate surface)

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2. Purge: 5.0s (Remove excess physisorbed precursor)

3. Ozone Pulse: 2.0s (Oxidize ligands)

4. Purge: 5.0s (Remove

,

,

byproducts)

- Sub-Cycle B (Silicon): Repeat

times (e.g., 1)

1. TDEAS Pulse: 1.0s (Note: TDEAS sticks longer than TDMAH)

2. Purge: 6.0s (Critical: TDEAS is difficult to purge)

3. Ozone Pulse: 3.0s (Requires strong oxidation for Si-H bond)

4. Purge: 5.0s

- End: Cool down in

.

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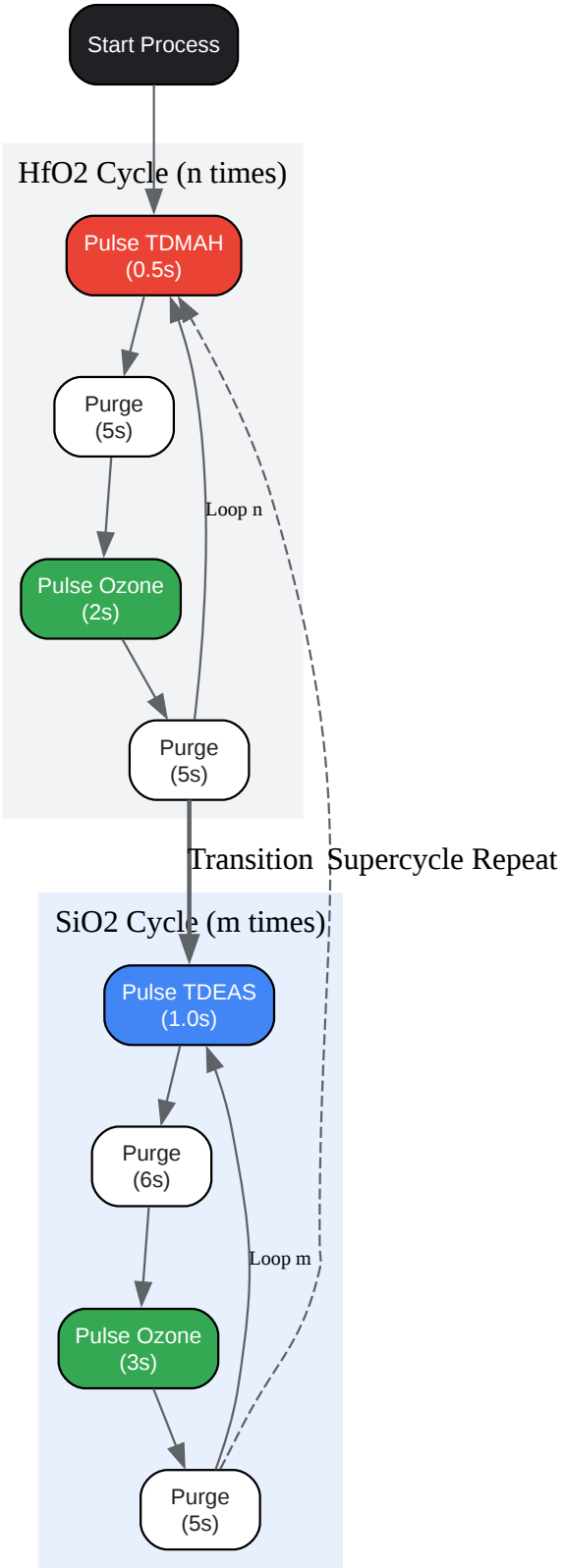

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Figure 2: Logic flow for the Supercycle. Adjusting 'n' and 'm' tunes the Refractive Index and k-value.

Reaction Mechanism

Understanding the surface chemistry is vital for troubleshooting.

- Chemisorption: The TDEAS molecule approaches the hydroxylated surface. The dimethylamino ligands react with surface protons (

  ), releasing dimethylamine (DMA) gas.
- Steric Hindrance: The bulky amino ligands prevent full monolayer coverage, limiting the Growth Per Cycle (GPC) to ~1.0 Å for Hf and ~0.6 Å for Si.
- Oxidation (The Ozone Effect): Ozone attacks the remaining Si-N bonds and the Si-H bond. The Si-H bond in TDEAS is a specific target for ozone insertion, converting it to Si-OH, which regenerates the surface for the next cycle.

Why TDEAS + Ozone? Thermal ALD with water (

) and TDEAS is extremely slow at 200°C because the activation energy to hydrolyze the Si-N bond is high. Ozone bypasses this by aggressively cracking the ligands.

Characterization & Quality Control

To validate your film, measure the Refractive Index (RI) using Spectroscopic Ellipsometry (SE) at 633 nm.

Material	Refractive Index (n)	Growth Per Cycle (GPC)
Pure	2.05 - 2.10	~1.0 Å/cycle
Pure	1.45 - 1.46	~0.6 Å/cycle
Target	1.75 - 1.85	Non-linear (Inhibited)

Note on Inhibition: When growing

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on

(and vice versa), the GPC often drops initially due to nucleation delay. A 1:1 cycle ratio does not yield a 50:50 composition. You usually need more Hf cycles to maintain a high k-value.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Hazy Film / Particles	CVD Reaction	Check purge times. Ensure TDEAS and Ozone never mix in the gas phase. Increase flow.
RI is too low (<1.7)	Too much Si	Reduce TDEAS pulses or increase Hf sub-cycles ( ).
High Leakage Current	Carbon Contamination	Ozone concentration is too low or pulse is too short. Increase Ozone dose.
Thickness Gradient	Poor Saturation	Increase precursor pulse time (TDEAS is likely the culprit; it has lower sticking probability than TDMAH).

References

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